

# Introduction to Butyl Nonadecan-1-oate: A Molecule of Interest

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## Compound of Interest

Compound Name: *Butyl nonadecan-1-oate*

CAS No.: 26718-87-6

Cat. No.: B12660167

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**Butyl nonadecan-1-oate** (C<sub>23</sub>H<sub>46</sub>O<sub>2</sub>) is the ester formed from nonadecanoic acid and butanol. Its long hydrocarbon tail and polar ester head group suggest a range of properties that are highly valuable in material science. Fatty acid esters are increasingly sought after as sustainable and high-performance alternatives to petroleum-based additives.<sup>[1][2][3]</sup> They are known for their biodegradability, low toxicity, and versatile functionalities.<sup>[4]</sup> This guide will explore its potential in three key application areas: as a bio-based plasticizer, a phase-change material for thermal energy storage, and a high-performance lubricant.

Molecular Structure:

## Synthesis of Butyl Nonadecan-1-oate

The synthesis of **Butyl nonadecan-1-oate** can be achieved through several established esterification methods. The choice of method depends on the starting materials, desired purity, and scale of production.

### Fischer-Speier Esterification

This is a classic acid-catalyzed esterification reaction.

- Reaction: Nonadecanoic acid is reacted with an excess of butanol in the presence of a strong acid catalyst, such as sulfuric acid or p-toluenesulfonic acid.[5]
- Causality: The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol. The reaction is reversible, so water is typically removed to drive the equilibrium towards the product.

#### Protocol 1: Synthesis of **Butyl Nonadecan-1-oate** via Fischer-Speier Esterification

- Reactant Preparation: In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine nonadecanoic acid (1 equivalent), butanol (3-5 equivalents), and a catalytic amount of p-toluenesulfonic acid (0.01-0.05 equivalents). Toluene can be added as an azeotropic agent to facilitate water removal.
- Reaction: Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the amount of water collected.
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure. The crude product can be further purified by vacuum distillation or column chromatography to yield pure **Butyl nonadecan-1-oate**.
- Characterization: Confirm the structure and purity of the synthesized ester using Fourier-transform infrared spectroscopy (FTIR) to identify the ester carbonyl stretch ( $\sim 1740\text{ cm}^{-1}$ ) and  $^1\text{H}$  and  $^{13}\text{C}$  nuclear magnetic resonance (NMR) spectroscopy.[5][6]

## Transesterification

If starting from a triglyceride containing nonadecanoic acid, transesterification with butanol can be employed.

- Reaction: The triglyceride is reacted with butanol in the presence of an acid or base catalyst.  
[7]
- Causality: Alkaline catalysts are generally more effective and allow for milder reaction conditions.[7] The base deprotonates the butanol, forming a butoxide ion, which is a stronger nucleophile than butanol itself.

## Application as a Bio-Based Plasticizer

Plasticizers are additives that increase the flexibility and durability of a material, typically a polymer.[1][2] Long-chain fatty acid esters are effective plasticizers due to their ability to intercalate between polymer chains, reducing intermolecular forces and lowering the glass transition temperature (T<sub>g</sub>).

## Mechanism of Plasticization

The long, flexible aliphatic chain of **Butyl nonadecan-1-oate** can effectively separate rigid polymer chains, while the polar ester group can provide some compatibility with polar polymers. This "internal lubrication" allows the polymer chains to slide past one another more easily, resulting in increased flexibility and reduced brittleness.[1][2]

## Potential in Bioplastics

There is a significant interest in bio-based plasticizers for bioplastics like polylactic acid (PLA) and polyhydroxyalkanoates (PHAs) to improve their mechanical properties.[1][2] **Butyl nonadecan-1-oate**, being derived from natural sources, is a promising candidate.

Protocol 2: Evaluation of **Butyl Nonadecan-1-oate** as a Plasticizer for Poly(vinyl chloride) (PVC)

- Compounding: Prepare PVC blends with varying concentrations of **Butyl nonadecan-1-oate** (e.g., 10, 20, 30 parts per hundred of resin, phr) using a two-roll mill or a torque rheometer. A thermal stabilizer should also be included.
- Sample Preparation: Press the compounded materials into sheets of uniform thickness using a hydraulic press at a temperature above the polymer's processing temperature.
- Mechanical Testing:

- Tensile Testing: Perform tensile tests according to ASTM D638 to determine the tensile strength, elongation at break, and Young's modulus. An effective plasticizer will decrease tensile strength and modulus while significantly increasing elongation at break.[1][2]
- Hardness Testing: Measure the Shore hardness (A or D) of the plasticized PVC sheets according to ASTM D2240. A decrease in hardness indicates effective plasticization.
- Thermal Analysis:
  - Differential Scanning Calorimetry (DSC): Determine the glass transition temperature ( $T_g$ ) of the blends. A significant decrease in  $T_g$  compared to neat PVC confirms the plasticizing effect.[6]
  - Thermogravimetric Analysis (TGA): Evaluate the thermal stability of the plasticized PVC. The plasticizer should not significantly lower the degradation temperature of the polymer. [8]
- Migration and Leaching Test: Assess the permanence of the plasticizer by measuring its migration to the surface and leaching into a solvent over time, following standard test methods like ASTM D1203.

## Application as a Phase Change Material (PCM)

Phase change materials are substances that absorb and release large amounts of latent heat during a phase transition at a nearly constant temperature.[8][9][10] Long-chain fatty acid esters are excellent candidates for PCMs in thermal energy storage applications due to their high latent heat of fusion and tunable melting points.[8][11][12]

## Principles of Thermal Energy Storage

**Butyl nonadecan-1-oate**, with its long alkyl chain, is expected to have a well-defined solid-liquid phase transition. As it melts, it absorbs a significant amount of thermal energy from the surroundings without a substantial increase in its own temperature. This stored energy is released when the material solidifies.

## Potential Applications

- Smart Textiles: Incorporation into fabrics for thermoregulation.

- Building Materials: Integration into walls and floors for passive heating and cooling.[9]
- Electronics Cooling: Management of thermal loads in electronic devices.

#### Protocol 3: Characterization of **Butyl Nonadecan-1-oate** as a Phase Change Material

- Thermal Properties Analysis (DSC):
  - Use a differential scanning calorimeter (DSC) to determine the melting temperature ( $T_m$ ) and the latent heat of fusion ( $\Delta H_f$ ) of **Butyl nonadecan-1-oate**. A high latent heat of fusion is desirable for a PCM.[8]
  - Perform multiple heating and cooling cycles to assess the thermal reliability and check for any supercooling effects.[8]
- Thermal Stability (TGA):
  - Use a thermogravimetric analyzer (TGA) to determine the degradation temperature of the ester. A good PCM should be thermally stable over its operating temperature range.[8]
- Form-Stable PCM Composite Preparation:
  - To prevent leakage in the liquid state, encapsulate **Butyl nonadecan-1-oate** within a porous support material (e.g., expanded graphite, silica fume, or a polymer matrix).
  - Prepare the composite by simple mixing and impregnation or through in-situ polymerization.
- Thermal Performance of the Composite:
  - Re-evaluate the thermal properties of the form-stable PCM composite using DSC to ensure the encapsulation process has not significantly altered the phase change behavior.
  - Measure the thermal conductivity of the composite. High thermal conductivity is beneficial for rapid heat storage and release.

## Application as a Lubricant

The molecular structure of **Butyl nonadecan-1-oate** makes it a promising candidate for a lubricant base oil or additive.<sup>[4]</sup> The long, non-polar alkyl chain can provide a lubricating film, while the polar ester group can enhance adhesion to metal surfaces.<sup>[4]</sup>

## Lubrication Mechanism

The ester's polarity allows it to form a thin, adsorbed layer on metal surfaces, reducing friction and wear. The long hydrocarbon chains provide a low-shear-strength film that separates moving parts. Butyl esters are known for their good lubricity, high flash points, and low volatility.<sup>[4]</sup>

## Potential Uses

- Metalworking Fluids: As a cutting or drawing oil.<sup>[4]</sup><sup>[13]</sup>
- Engine Oils: As a component in biodegradable lubricant formulations.
- Greases: As a base oil for specialty greases.

### Protocol 4: Evaluation of **Butyl Nonadecan-1-oate** as a Lubricant

- Physicochemical Properties:
  - Viscosity: Measure the kinematic viscosity at different temperatures (e.g., 40 °C and 100 °C) according to ASTM D445.
  - Flash Point: Determine the flash point using a Cleveland open-cup tester (ASTM D92) to assess its high-temperature stability and safety.<sup>[4]</sup>
  - Pour Point: Measure the pour point (ASTM D97) to evaluate its low-temperature performance.
- Tribological Testing:
  - Four-Ball Wear Test (ASTM D4172): Evaluate the wear-preventing properties of the lubricant under boundary lubrication conditions.

- High-Frequency Reciprocating Rig (HFRR) Test: Assess the lubricity by measuring the friction coefficient and wear scar diameter.
- Oxidative Stability:
  - Perform an oxidative stability test, such as the rotating pressure vessel oxidation test (RPVOT, ASTM D2272), to determine the lubricant's resistance to degradation at elevated temperatures in the presence of oxygen.

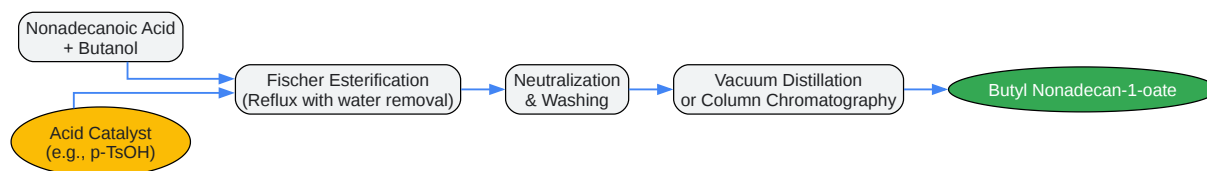
## Data Summary

The following table provides predicted properties of **Butyl nonadecan-1-oate** based on data for similar long-chain fatty acid esters. These values should be experimentally verified.

| Property              | Predicted Value/Range        | Significance                                                                |
|-----------------------|------------------------------|-----------------------------------------------------------------------------|
| Molecular Weight      | 354.61 g/mol                 | Influences viscosity and boiling point.                                     |
| Boiling Point         | > 200 °C at reduced pressure | Indicates low volatility, desirable for lubricants and plasticizers.        |
| Melting Point         | 20 - 40 °C                   | Crucial for its application as a PCM for low-temperature energy storage.    |
| Latent Heat of Fusion | 150 - 200 J/g                | A high value is essential for effective thermal energy storage as a PCM.[8] |
| Viscosity @ 40°C      | 5 - 15 cSt                   | A key parameter for lubricant applications.                                 |

## Visualizations

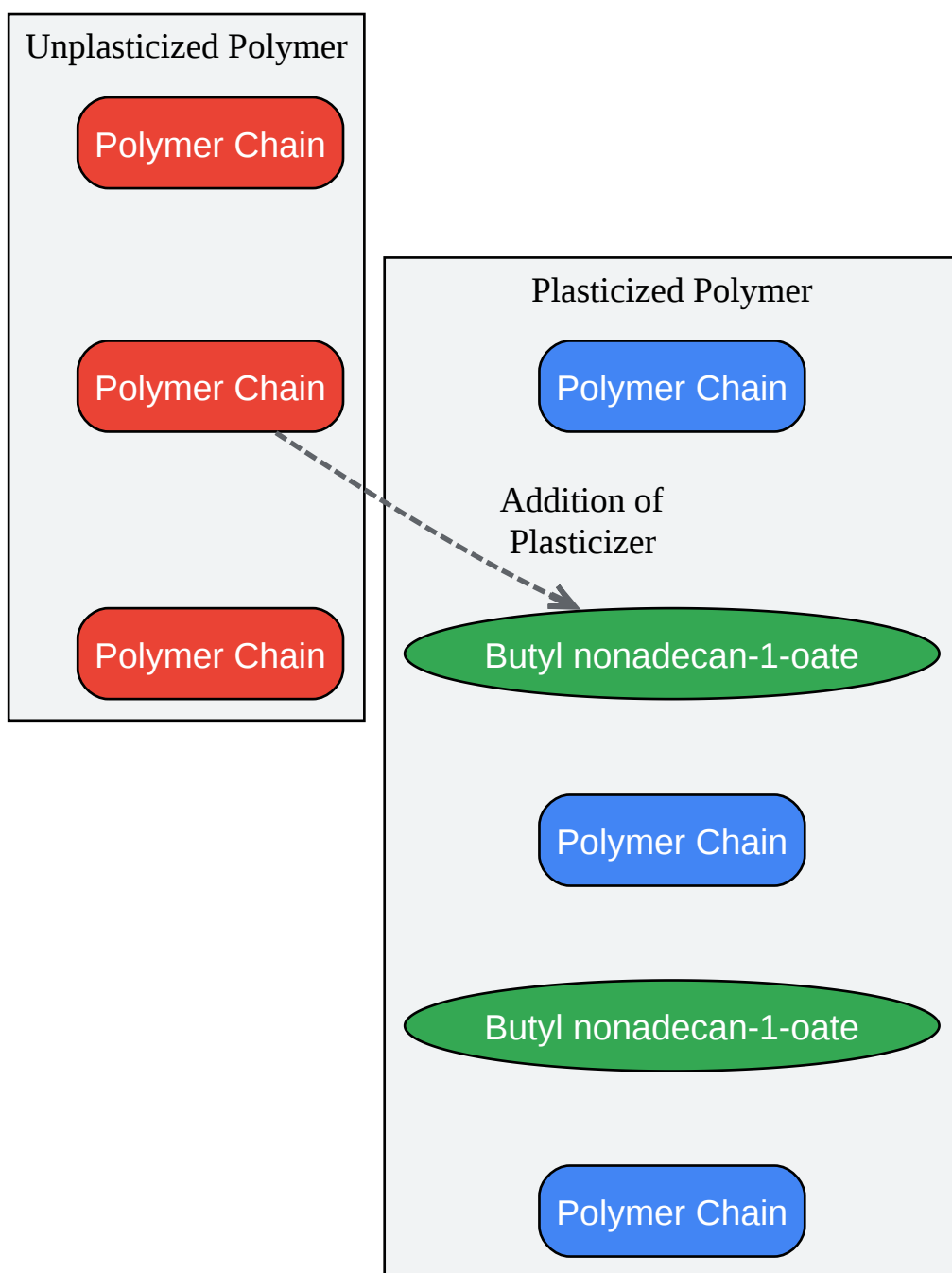
### Synthesis Workflow



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Caption: Fischer-Speier esterification workflow for **Butyl nonadecan-1-oate** synthesis.

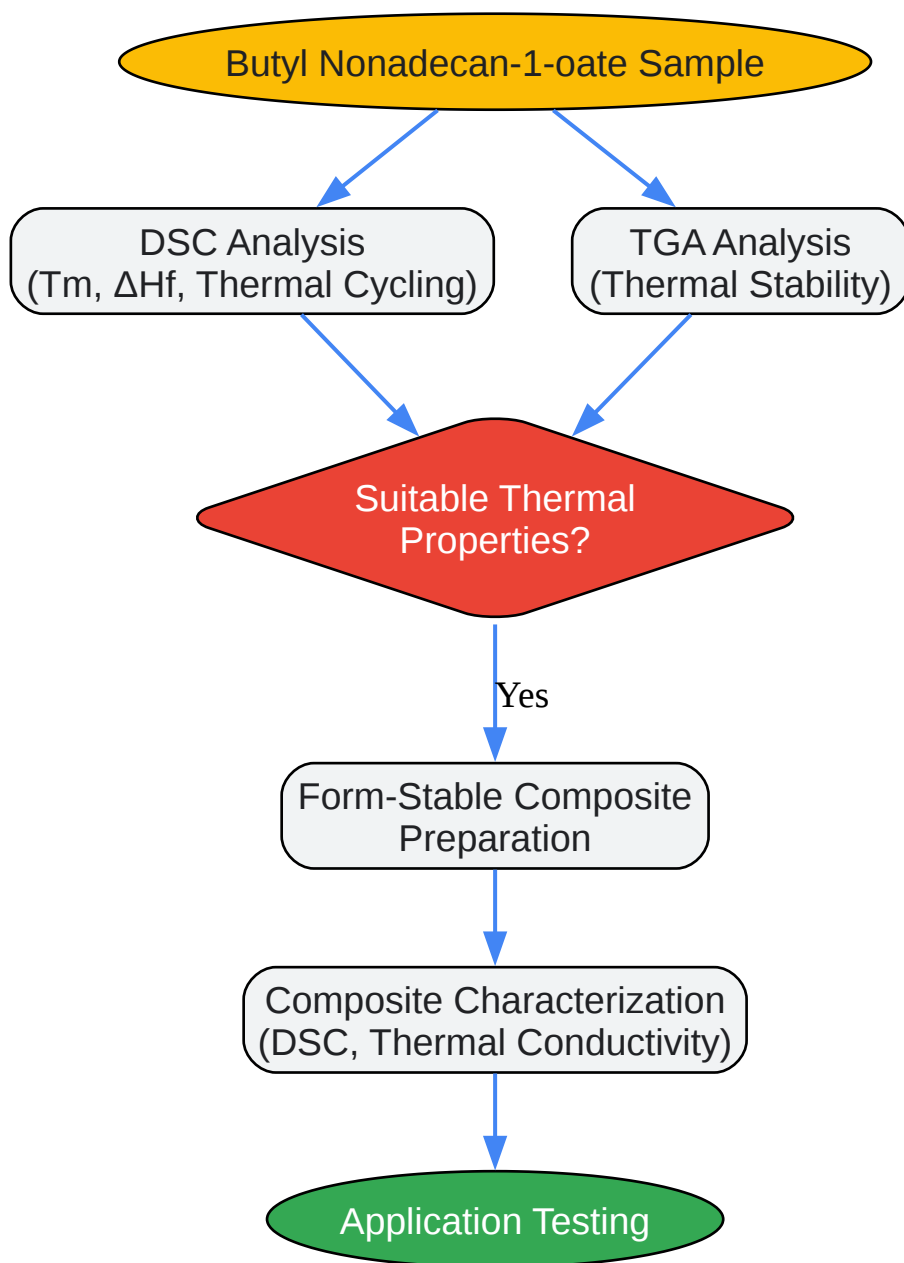
## Mechanism of Plasticization



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Caption: Intercalation of **Butyl nonadecan-1-oate** between polymer chains.

## PCM Evaluation Workflow



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Caption: Workflow for evaluating **Butyl nonadecan-1-oate** as a phase change material.

## Conclusion

**Butyl nonadecan-1-oate** holds significant promise as a versatile, bio-based additive in material science. Its long-chain ester structure suggests strong potential as a plasticizer for enhancing polymer flexibility, a phase change material for thermal energy storage, and a high-performance lubricant. The protocols and predictive data presented in this guide offer a robust

framework for researchers to experimentally validate these applications and unlock the full potential of this promising biomaterial.

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